

Application Notes and Protocols for Cyanine5 Alkyne in Click Chemistry Labeling

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyanine5 (Cy5) alkyne is a fluorescent dye containing a terminal alkyne group, making it an ideal tool for bioorthogonal labeling through "click chemistry".[1][2] This far-red fluorescent probe offers excellent photostability and brightness, with an excitation maximum well-suited for common laser lines (633 nm or 647 nm).[3][4] Its fluorescence is stable across a wide pH range (pH 4 to 10).[3] Cy5 alkyne reacts specifically with azide-functionalized molecules in a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction to form a stable triazole linkage. This high specificity and reliability make it a powerful tool for labeling a wide array of biomolecules, including proteins, nucleic acids, and glycans, in complex biological systems with minimal background.

These application notes provide detailed protocols for utilizing Cy5 alkyne in click chemistry labeling, from the initial reaction setup to the purification and characterization of the final labeled product.

Key Properties of Cyanine5 Alkyne

A summary of the key optical and physical properties of **Cyanine5 alkyne** is provided below for easy reference.

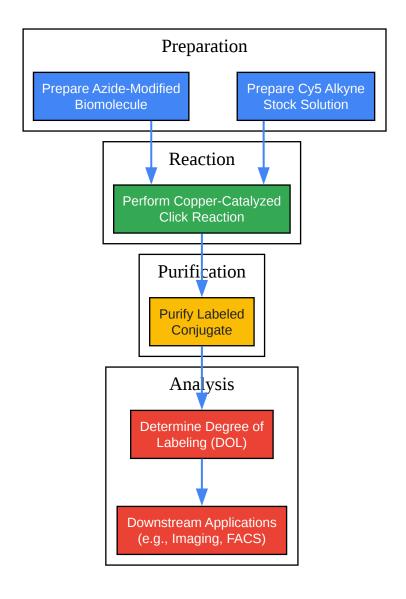


Property	Value	Referer
Excitation Maximum (λex)	~649 nm	
Emission Maximum (λem)	~671 nm	-
Extinction Coefficient	~250,000 cm ⁻¹ M ⁻¹	-
Recommended Laser Line	633 nm or 647 nm	-
Solubility	Water, DMSO, DMF	_
Storage Conditions	-20°C, desiccated, in the dark	-

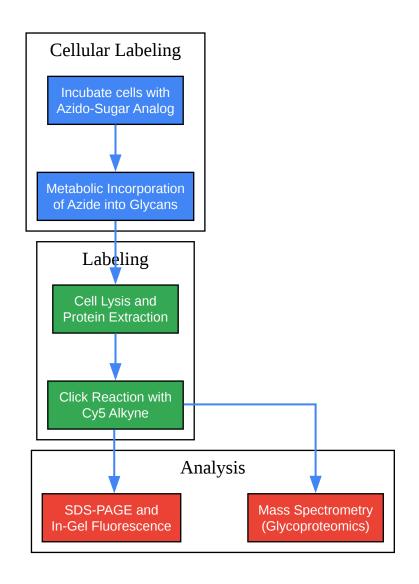
Experimental Workflow for Click Chemistry Labeling

The general workflow for labeling an azide-modified biomolecule with **Cyanine5 alkyne** involves several key steps, from preparation of the reactants to the final analysis of the labeled conjugate.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Cyanine5 alkyne I CAS#: 1223357-57-0 I fluorescent dye I InvivoChem [invivochem.com]
- 2. Size-matched alkyne-conjugated cyanine fluorophores to identify differences in protein glycosylation - PMC [pmc.ncbi.nlm.nih.gov]



- 3. vectorlabs.com [vectorlabs.com]
- 4. vectorlabs.com [vectorlabs.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Cyanine5 Alkyne in Click Chemistry Labeling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606867#cyanine5-alkyne-for-click-chemistry-labeling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com